

3-(Pyridin-4-yl)benzoic acid material safety data sheet (MSDS)

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Compound of Interest

Compound Name: 3-(Pyridin-4-yl)benzoic acid

Cat. No.: B1273752

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Technical Support Center: 3-(Pyridin-4-yl)benzoic acid

Welcome to the technical support guide for **3-(Pyridin-4-yl)benzoic acid** (CAS No: 4385-78-8). As Senior Application Scientists, we have compiled this resource to address common questions and troubleshooting scenarios encountered during the handling and experimental use of this compound. Our goal is to provide not just procedural steps, but also the scientific rationale behind them, ensuring both safety and experimental success.

PART 1: Hazard Identification & Safety Summary

Before handling **3-(Pyridin-4-yl)benzoic acid**, it is crucial to be fully aware of its potential hazards. This compound is classified as hazardous and requires careful handling to minimize risk.

Why this is important: Understanding the specific hazards is the foundation of a robust safety protocol. The GHS classifications are a globally harmonized system to ensure users can quickly identify the primary risks associated with a chemical.

Table 1: GHS Hazard and Precautionary Statements

Classification	GHS Code	Description	Source
Hazard Statements	H302	Harmful if swallowed.	[1][2]
	H312	Harmful in contact with skin (potential).	[1]
	H315	Causes skin irritation.	[1][2]
	H319	Causes serious eye irritation.	[1][2]
	H332	Harmful if inhaled (potential).	[1]
	H335	May cause respiratory irritation.	[1][2]
Precautionary Statements	P261	Avoid breathing dust/fume/gas/mist/vapors/spray.	[2][3]
	P280	Wear protective gloves/protective clothing/eye protection/face protection.	[2]

|| P305+P351+P338 | IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. |[2] |

PART 2: Frequently Asked Questions (FAQs) & Troubleshooting

This section addresses common practical questions in a Q&A format, providing solutions and the reasoning behind them.

Question 1: What is the appropriate Personal Protective Equipment (PPE) for handling this solid compound?

Answer: Due to its hazard profile, a comprehensive PPE strategy is required.

- **Eye Protection:** Wear chemical safety goggles that conform to OSHA's 29 CFR 1910.133 or European Standard EN166 regulations.^[4] **3-(Pyridin-4-yl)benzoic acid** is a serious eye irritant (H319), and direct contact can cause significant damage.^{[1][2]}
- **Hand Protection:** Wear chemical-resistant gloves, such as nitrile gloves. This is critical as the compound is a known skin irritant (H315) and potentially harmful upon skin contact.^{[1][4]} Always wash hands thoroughly after handling.
- **Body Protection:** A standard laboratory coat is required. For larger quantities or when there is a significant risk of dust generation, consider additional protective clothing.
- **Respiratory Protection:** All handling of the solid compound that may generate dust must be performed in a certified chemical fume hood to avoid respiratory tract irritation (H335).^{[1][5]} If a fume hood is not available, a NIOSH-approved respirator with a particulate filter is necessary.^[4]

Question 2: How should I store **3-(Pyridin-4-yl)benzoic acid** to ensure its stability?

Answer: Proper storage is key to maintaining the integrity of the compound for research.

- **Conditions:** Store the container tightly sealed in a dry, cool, and well-ventilated area.^{[2][6]} Room temperature storage is generally acceptable.^[7]
- **Rationale:** The compound is a solid, and keeping it in a dry environment prevents clumping and potential degradation through hydrolysis. A tightly sealed container prevents contamination.
- **Incompatibilities:** Avoid storing with strong oxidizing agents, strong acids, and strong bases, as these can trigger unwanted reactions.^{[4][6]}

Question 3: My compound is difficult to dissolve. What solvents are recommended?

Answer: The solubility of **3-(Pyridin-4-yl)benzoic acid** is dictated by its molecular structure, which contains both a polar carboxylic acid group and a less polar pyridinyl-phenyl backbone.

- **Aqueous Solubility:** It is generally slightly soluble in water.[8] The pyridine nitrogen and the carboxylic acid can be protonated or deprotonated, respectively, to enhance aqueous solubility. Adjusting the pH with a dilute acid or base can significantly improve its solubility in aqueous solutions.
- **Organic Solvents:** For organic reactions, polar aprotic solvents like N,N-Dimethylformamide (DMF) or Tetrahydrofuran (THF) are often used in its synthesis, suggesting they are suitable solvents.[9] Methanol and ethyl acetate have also been noted as relevant solvents.[9]
- **Troubleshooting:** If you experience solubility issues, gentle heating or sonication can help. Always start with a small amount of solvent and incrementally add more. For reactions, ensure the chosen solvent is compatible with your reaction conditions and downstream purification processes.

Question 4: I've observed a color change in the material/solution. What could this indicate?

Answer: **3-(Pyridin-4-yl)benzoic acid** is typically a white solid.[10] A color change can be an indicator of impurity or degradation.

- **Potential Cause:** Exposure to incompatible materials, excessive heat, or prolonged exposure to air and light could potentially lead to the formation of colored byproducts.
- **Recommended Action:** An unexpected color change warrants a purity check. Techniques like High-Performance Liquid Chromatography (HPLC) or Nuclear Magnetic Resonance (NMR) spectroscopy can help identify impurities. Using a discolored reagent could compromise your experimental results.

PART 3: Emergency Protocols & Workflows

This section provides step-by-step guides for handling emergency situations and routine safety workflows.

Emergency First Aid Protocol

Rationale: Rapid and correct response to exposure is critical to minimize harm. These steps are based on standard laboratory safety protocols for hazardous chemicals.

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids. Remove contact lenses if it is safe to do so. Seek immediate medical attention.[\[4\]](#)[\[6\]](#)
- **Skin Contact:** Take off all contaminated clothing immediately. Wash the affected skin area with plenty of soap and water for at least 15 minutes. If skin irritation persists, get medical advice.[\[4\]](#)
- **Inhalation:** Move the affected person to fresh air and keep them in a position comfortable for breathing. If breathing is difficult, provide oxygen. If breathing has stopped, begin artificial respiration. Seek immediate medical attention.[\[4\]](#)[\[6\]](#)[\[11\]](#)
- **Ingestion:** Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and have them drink one or two glasses of water. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.[\[6\]](#)

Accidental Spill Response Workflow

Rationale: A structured workflow ensures that spills are managed safely and effectively, preventing further exposure and environmental contamination.

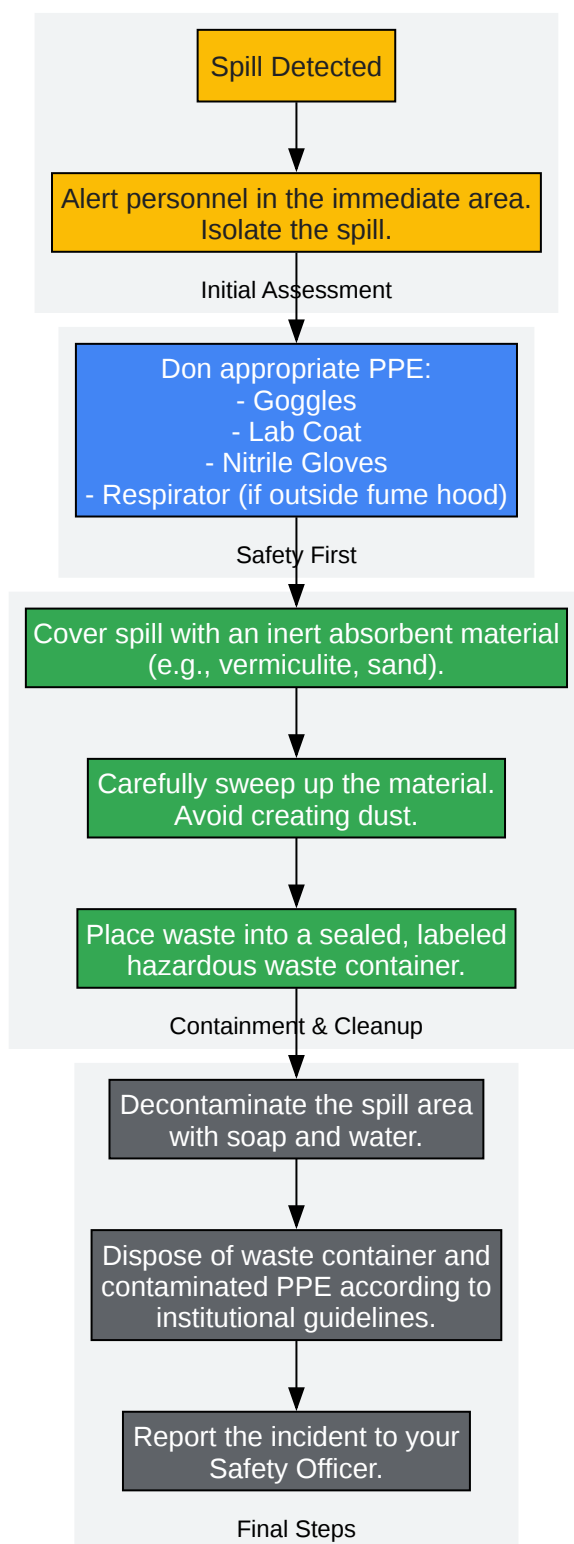


Diagram 1: Spill Response Workflow

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Caption: Workflow for responding to a solid chemical spill.

PART 4: Physical & Chemical Properties

Table 2: Properties of **3-(Pyridin-4-yl)benzoic acid**

Property	Value	Source
CAS Number	4385-78-8	[1] [2]
Molecular Formula	C ₁₂ H ₉ NO ₂	[1] [7]
Molecular Weight	199.21 g/mol	[1] [7]
Appearance	White Solid	[2] [10]
Melting Point	268 °C	[10]
Boiling Point	405 °C at 760 mmHg (Predicted)	[10]

| Storage Temperature | Room Temperature [\[2\]](#)[\[7\]](#) |

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- To cite this document: BenchChem. [3-(Pyridin-4-yl)benzoic acid material safety data sheet (MSDS)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1273752#3-pyridin-4-yl-benzoic-acid-material-safety-data-sheet-msds]

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